

K-14585: A Technical Guide to a Dual-Action PAR-2 Modulator

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Compound of Interest

Compound Name: K-14585

Cat. No.: B15623342

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 880546-17-8

Abstract

K-14585 is a synthetic peptidomimetic that acts as a modulator of Proteinase-Activated Receptor 2 (PAR-2), a G protein-coupled receptor implicated in a variety of physiological and pathological processes, including inflammation, pain, and vascular responses. This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental protocols related to **K-14585**. Notably, **K-14585** exhibits a dual-action mechanism, functioning as both an antagonist and a partial agonist of PAR-2, depending on the signaling pathway and cellular context. This document aims to serve as a valuable resource for researchers investigating PAR-2 signaling and developing novel therapeutics targeting this receptor.

Chemical and Physical Properties

K-14585 is a complex organic molecule with the following properties:

Property	Value
CAS Number	880546-17-8[1]
Molecular Formula	C ₅₁ H ₅₆ Cl ₂ N ₈ O ₄ [1]
Molecular Weight	915.96 g/mol [1]
IUPAC Name	(S)-6-amino-N-((S)-1-(benzhydrylamino)-1-oxo-3-phenylpropan-2-yl)-2-(2-(3-(1-(2,6-dichlorobenzyl)-3-(pyrrolidin-1-ylmethyl)-1H-indol-5-yl)ureido)acetamido)hexanamide[1]
Appearance	Not specified in available literature.
Solubility	Soluble in DMSO.[2] Further details on solubility in other organic or aqueous solvents are not readily available.
Melting Point	Not specified in available literature.
Boiling Point	Not specified in available literature.

Mechanism of Action

K-14585 is a competitive antagonist of PAR-2, primarily targeting the tethered ligand binding site.[1] Its mechanism is complex, demonstrating biased agonism, where it antagonizes certain signaling pathways while activating others.

Antagonistic Effects

K-14585 has been shown to inhibit PAR-2-mediated signaling pathways that are dependent on the Gq/11 family of G proteins.[2][3] Specifically, it blocks the activation of:

- Phospholipase C (PLC): Leading to reduced inositol phosphate accumulation.
- p65 NF-κB Phosphorylation: Inhibiting a key step in the canonical NF-κB inflammatory pathway.[1][3]

Partial Agonist Effects

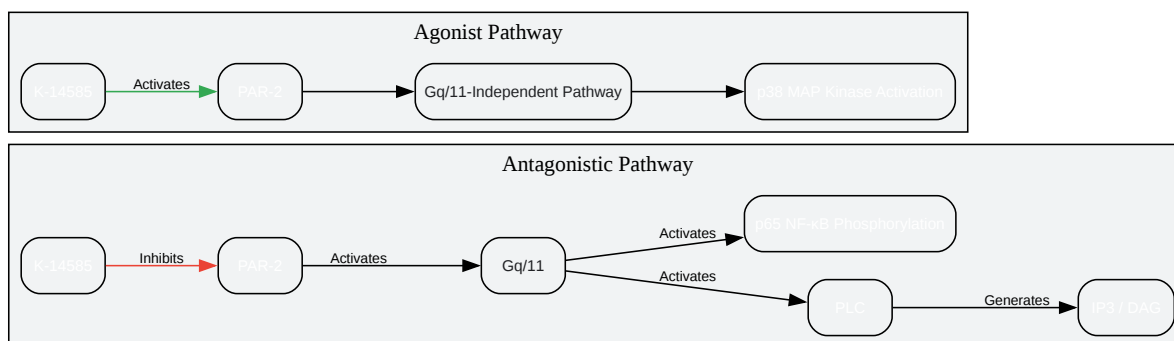
Conversely, **K-14585** can act as a partial agonist, activating PAR-2 signaling through Gq/11-independent pathways.[2] This has been observed in the activation of:

- p38 MAP Kinase: **K-14585** can induce the phosphorylation and activation of p38 MAP kinase, a key regulator of cellular responses to stress and inflammation.[2][3]

This dual functionality suggests that **K-14585** can selectively modulate downstream effectors of PAR-2, making it a valuable tool for dissecting the complexities of PAR-2 signaling.

Signaling Pathways

The dual-action of **K-14585** on PAR-2 leads to the differential regulation of downstream signaling cascades.



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Figure 1: Dual signaling pathways of **K-14585** at the PAR-2 receptor.

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **K-14585** are not publicly available in peer-reviewed literature. The synthesis is noted to have been carried out at Kowa Tokyo New Drug Research Laboratories.[2] However, based on the described assays, the following outlines the general methodologies that would be employed.

Synthesis and Purification

A detailed, step-by-step synthesis protocol for **K-14585** is not publicly documented. The synthesis is described as a multi-step process, and the final product's chemical structure is confirmed by nuclear magnetic resonance (NMR) and mass spectrometry. The purity of the compound is determined to be greater than 95% by high-performance liquid chromatography (HPLC).[2]



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Figure 2: General workflow for the synthesis and purification of **K-14585**.

In Vitro Assays

This assay is designed to measure the inhibitory effect of **K-14585** on the PAR-2-mediated activation of the NF-κB pathway.

Methodology:

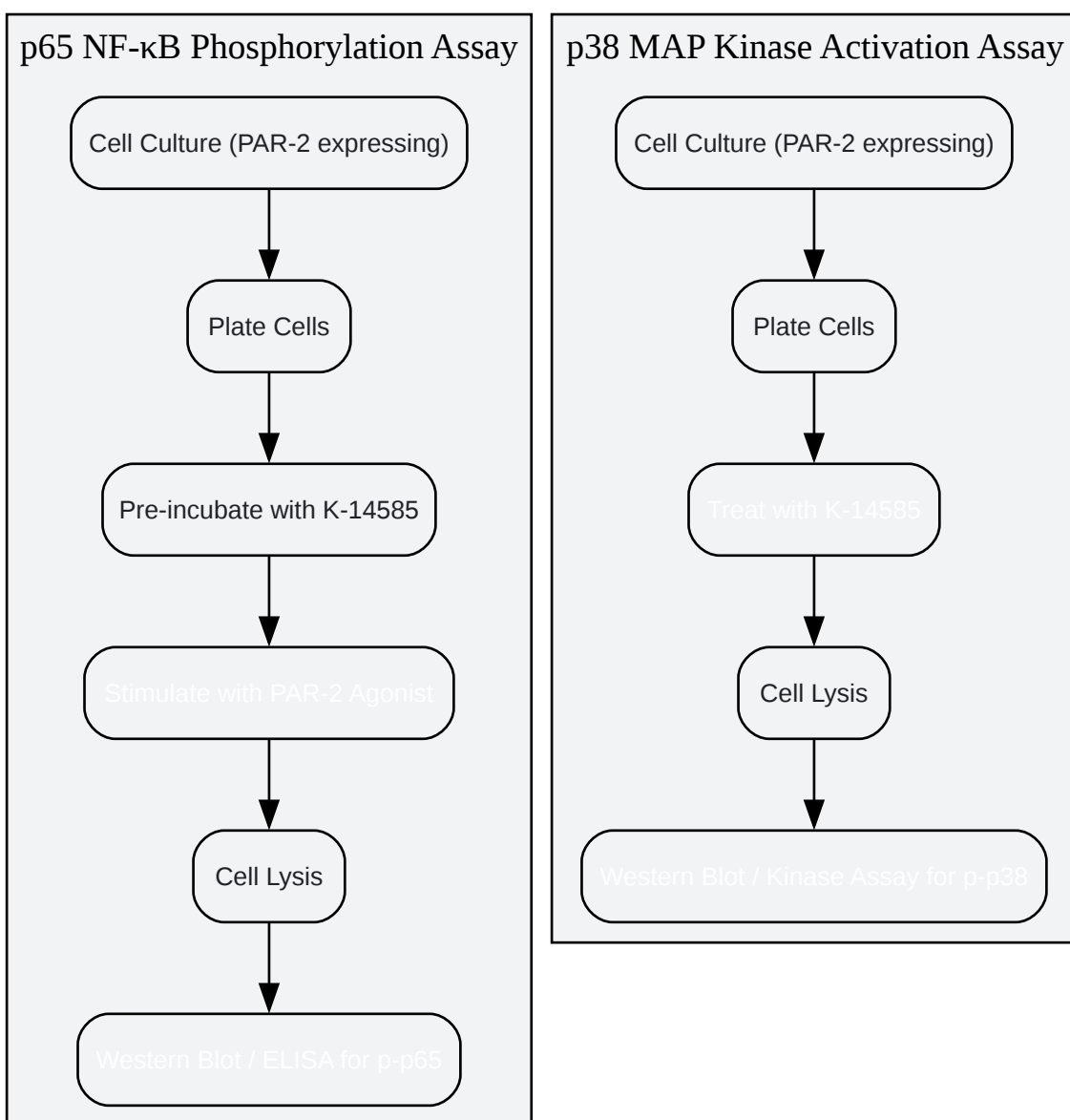
- **Cell Culture:** Culture a suitable cell line endogenously expressing or transfected with PAR-2 (e.g., HT-29 or HEK293 cells).
- **Cell Plating:** Seed the cells in 96-well plates and allow them to adhere overnight.
- **Compound Treatment:** Pre-incubate the cells with varying concentrations of **K-14585** or vehicle (DMSO) for a specified time (e.g., 30 minutes).
- **PAR-2 Activation:** Stimulate the cells with a PAR-2 agonist (e.g., Trypsin or a synthetic PAR-2 activating peptide like SLIGKV-NH₂) for a defined period (e.g., 15-30 minutes).
- **Cell Lysis:** Lyse the cells using a suitable lysis buffer containing protease and phosphatase inhibitors.
- **Western Blotting or ELISA:**

- Western Blotting: Separate the protein lysates by SDS-PAGE, transfer to a PVDF membrane, and probe with primary antibodies specific for phosphorylated p65 (Ser536) and total p65. Use a secondary antibody conjugated to HRP for chemiluminescent detection.
- ELISA: Utilize a sandwich ELISA kit specific for phosphorylated p65.
- Data Analysis: Quantify the levels of phosphorylated p65 relative to total p65. Determine the IC_{50} value of **K-14585** for the inhibition of PAR-2-induced p65 phosphorylation.

This assay assesses the partial agonist activity of **K-14585** by measuring the activation of p38 MAP kinase.

Methodology:

- Cell Culture and Plating: Follow the same procedure as in the NF- κ B assay.
- Compound Treatment: Treat the cells with varying concentrations of **K-14585** or a known p38 activator as a positive control for a specified time (e.g., 15-60 minutes).
- Cell Lysis: Lyse the cells as described previously.
- Western Blotting or Kinase Activity Assay:
 - Western Blotting: Probe membranes with primary antibodies specific for phosphorylated p38 (Thr180/Tyr182) and total p38.
 - Kinase Activity Assay: Immunoprecipitate p38 from the cell lysates and perform an in vitro kinase assay using a specific substrate for p38 (e.g., ATF-2) and $[\gamma\text{-}^{32}\text{P}]\text{ATP}$.
- Data Analysis: Quantify the level of p38 phosphorylation or substrate phosphorylation. Determine the EC_{50} value of **K-14585** for the activation of p38 MAP kinase.



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Figure 3: General experimental workflows for in vitro assays.

Applications in Research and Drug Development

K-14585 serves as a critical pharmacological tool for:

- Dissecting PAR-2 Signaling: Its dual-action nature allows for the specific investigation of Gq/11-dependent versus -independent pathways downstream of PAR-2 activation.

- Validating PAR-2 as a Therapeutic Target: By observing the physiological effects of inhibiting or selectively activating certain PAR-2 pathways, researchers can better understand the therapeutic potential of targeting this receptor in diseases such as chronic inflammation, neuropathic pain, and certain cancers.
- Lead Compound for Drug Discovery: The chemical scaffold of **K-14585** can serve as a starting point for the development of more potent and selective PAR-2 modulators with improved pharmacokinetic and pharmacodynamic properties.

Conclusion

K-14585 is a unique and valuable research compound for the study of PAR-2. Its complex mechanism of action, characterized by biased agonism, provides a powerful means to investigate the diverse signaling capabilities of this receptor. While detailed synthetic and physicochemical data are limited in the public domain, the information available highlights its importance as a pharmacological tool. Further research into the structure-activity relationship of **K-14585** and its analogues could lead to the development of novel therapeutics with tailored signaling profiles for the treatment of a range of diseases.

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References

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